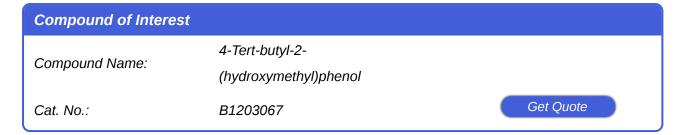


Thermal Stability of 4-tert-butyl-2-

(hydroxymethyl)phenol: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal stability of **4-tert-butyl-2-(hydroxymethyl)phenol**. Due to the limited availability of direct studies on this specific molecule, this guide synthesizes data from structurally similar compounds, including alkylated phenols, phenolic resins, and other phenolic antioxidants. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in the development and handling of this compound.

Executive Summary

4-tert-butyl-2-(hydroxymethyl)phenol is a bifunctional molecule incorporating both a sterically hindered phenol and a primary alcohol. This structure suggests its potential utility as an antioxidant, a monomer for polymerization, and an intermediate in organic synthesis. Understanding its thermal stability is paramount for safe handling, storage, and application, particularly in processes requiring elevated temperatures. This guide covers key aspects of its thermal behavior, including anticipated decomposition pathways and methodologies for its analysis.

Physicochemical Properties

A summary of the key physicochemical properties of **4-tert-butyl-2-(hydroxymethyl)phenol** and related compounds is presented in Table 1. These properties are essential for interpreting



its thermal behavior.

Property	4-tert-butyl-2- (hydroxymethyl)ph enol	4-tert-butylphenol	2,6-di-tert-butyl-4- methylphenol (BHT)
Molecular Formula	C11H16O2	C10H14O	C15H24O
Molecular Weight	180.24 g/mol	150.22 g/mol	220.35 g/mol
Melting Point	Not reported	99-101 °C	70-73 °C
Boiling Point	Not reported	236-238 °C	265 °C

Thermal Decomposition Analysis

The thermal stability of phenolic compounds is typically investigated using techniques such as Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC). While specific data for **4-tert-butyl-2-(hydroxymethyl)phenol** is not readily available, the expected thermal behavior can be inferred from studies on analogous compounds.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature. For phenolic compounds, this technique is used to determine the onset of decomposition and the temperature ranges of different degradation steps.

Table 2: Representative TGA Data for Related Phenolic Compounds

Compound	Onset of Decomposition (Nitrogen Atmosphere)	Major Mass Loss Region	Reference
Phenolic Resin	~150-200 °C	300-500 °C	[1]
4-tert-butylphenol	~142 °C	142-204 °C	[2]
ВНТ	~150 °C	150-250 °C	[3]



Based on this data, it is anticipated that **4-tert-butyl-2-(hydroxymethyl)phenol** will exhibit an onset of thermal degradation in the range of 140-200 °C. The initial mass loss is likely associated with the decomposition of the hydroxymethyl group, followed by the degradation of the alkylated phenol backbone at higher temperatures.

Differential Scanning Calorimetry (DSC)

DSC is employed to measure the heat flow associated with thermal transitions in a material. For **4-tert-butyl-2-(hydroxymethyl)phenol**, DSC can be used to determine its melting point and any exothermic or endothermic events related to decomposition.

Table 3: Representative DSC Data for a Related Phenolic Compound

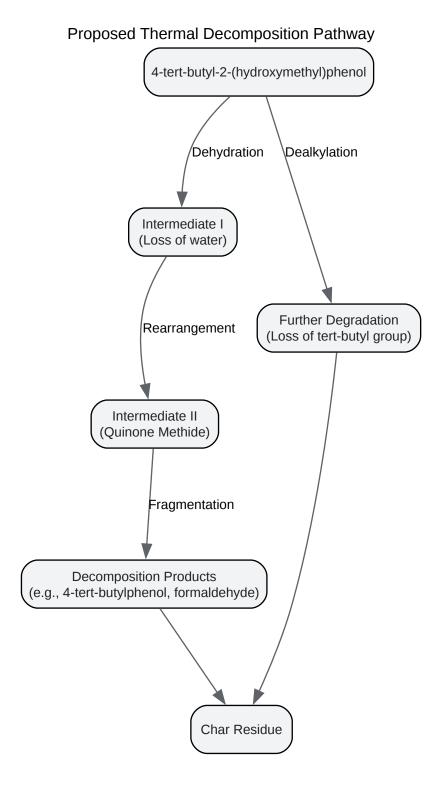
Compound	Melting Point (Endotherm)	Decomposition (Exotherm/Endothe rm)	Reference
4-tert-butylphenol	102.55 °C	175.54 °C (Endotherm)	[2]

The decomposition of phenolic compounds can be either endothermic or exothermic, depending on the specific reaction pathways and the atmosphere.

Proposed Thermal Decomposition Pathway

The thermal degradation of **4-tert-butyl-2-(hydroxymethyl)phenol** is likely to proceed through a multi-step mechanism involving the hydroxymethyl group and the tert-butyl group. A plausible decomposition pathway is illustrated below.





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Caption: Proposed thermal decomposition pathway for **4-tert-butyl-2-(hydroxymethyl)phenol**.



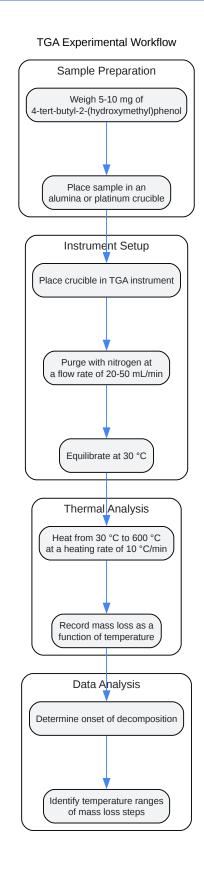
This proposed pathway involves initial dehydration of the hydroxymethyl group, potentially leading to the formation of a reactive quinone methide intermediate. Subsequent fragmentation could yield 4-tert-butylphenol and formaldehyde. At higher temperatures, dealkylation of the tert-butyl group is also a likely degradation route, ultimately leading to a char residue.

Experimental Protocols

The following are generalized experimental protocols for the thermal analysis of **4-tert-butyl-2-(hydroxymethyl)phenol**.

Thermogravimetric Analysis (TGA) Protocol





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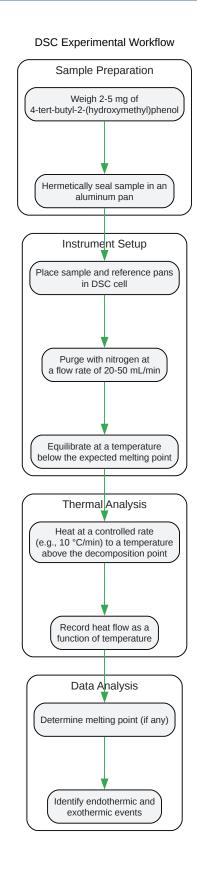
Caption: A typical experimental workflow for Thermogravimetric Analysis (TGA).



This protocol outlines the key steps for performing TGA on a phenolic compound. The use of an inert atmosphere (nitrogen) is crucial to prevent oxidative degradation.

Differential Scanning Calorimetry (DSC) Protocol





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